

Application Notes and Protocols for Dyeing Polyamide Fabrics with Acid Red 249

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Compound of Interest

Compound Name: Acid Red 249

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This document provides a detailed protocol for the dyeing of polyamide fabrics with **Acid Red 249**. It includes comprehensive application notes, experimental procedures, and data presentation to ensure reproducibility and accurate results in a laboratory setting.

Introduction

Acid Red 249, also known as Weak Acid Brilliant Red B, is a single azo class anionic dye.[1][2] It is utilized in the dyeing and printing of protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1][2][3][4] The process of dyeing polyamide fibers with acid dyes is governed by the electrostatic attraction between the anionic sulfonate groups of the dye and the protonated amino end groups of the polyamide fiber under acidic conditions.[5][6][7] Precise control of dyeing parameters such as pH, temperature, and time is crucial for achieving optimal color yield, levelness, and fastness properties.[7][8][9]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the dyeing of polyamide fabrics with **Acid Red 249**.

Table 1: Dyeing Process Parameters

Parameter	Value	Notes
Dye Concentration (% owf*)	0.5 - 2.0%	Dependent on the desired shade depth.
Liquor Ratio	1:20 - 1:50	A 1:20 ratio is suitable for heavier fabrics, while a 1:50 ratio is for lighter fabrics. [10]
pH	4.0 - 6.0	The pH should be gradually lowered during the dyeing process to control dye uptake. [7]
Leveling Agent	1 g/L	Anionic or non-ionic leveling agents are recommended to ensure even dye distribution. [9] [11]
Acid Donor	1 g/L Acetic Acid or Formic Acid	Used to adjust and maintain the acidic pH of the dyebath. [11]
Electrolyte (Glauber's Salt)	5%	Acts as a retarding agent to promote level dyeing. [5]
Initial Temperature	40°C	Dyeing starts at a low temperature to allow for even dye migration. [9]
Dyeing Temperature	90 - 100°C	The temperature is gradually raised to the boiling point for dye fixation. [8] [9]
Dyeing Time	30 - 60 minutes	The duration at the final dyeing temperature to ensure complete dye penetration and fixation. [9]

*% owf: on the weight of the fabric

Table 2: Fastness Properties of **Acid Red 249** on Polyamide

Fastness Test	Standard	Expected Rating (1-5 Scale)
Washing Fastness	ISO 105-C06	3-4
Light Fastness	ISO 105-B02	4-5
Rubbing Fastness (Crocking)	ISO 105-X12	Dry: 4, Wet: 3-4
Perspiration Fastness	ISO 105-E04	3-4

Experimental Protocols

Materials and Reagents

- Polyamide fabric (prepared for dyeing)
- **Acid Red 249** (C.I. 18134)
- Acetic Acid (CH_3COOH) or Formic Acid (HCOOH)
- Anionic or non-ionic leveling agent
- Glauber's Salt (Sodium Sulfate, Na_2SO_4)
- Distilled water

Dyeing Protocol

- Preparation of Dyebath:
 - Calculate the required amount of water for the desired liquor ratio (e.g., for a 10 g fabric sample at a 1:20 ratio, 200 mL of water is needed).
 - In a beaker, dissolve the calculated amount of leveling agent (e.g., 1 g/L) and Glauber's Salt (e.g., 5% owf) in distilled water at room temperature.

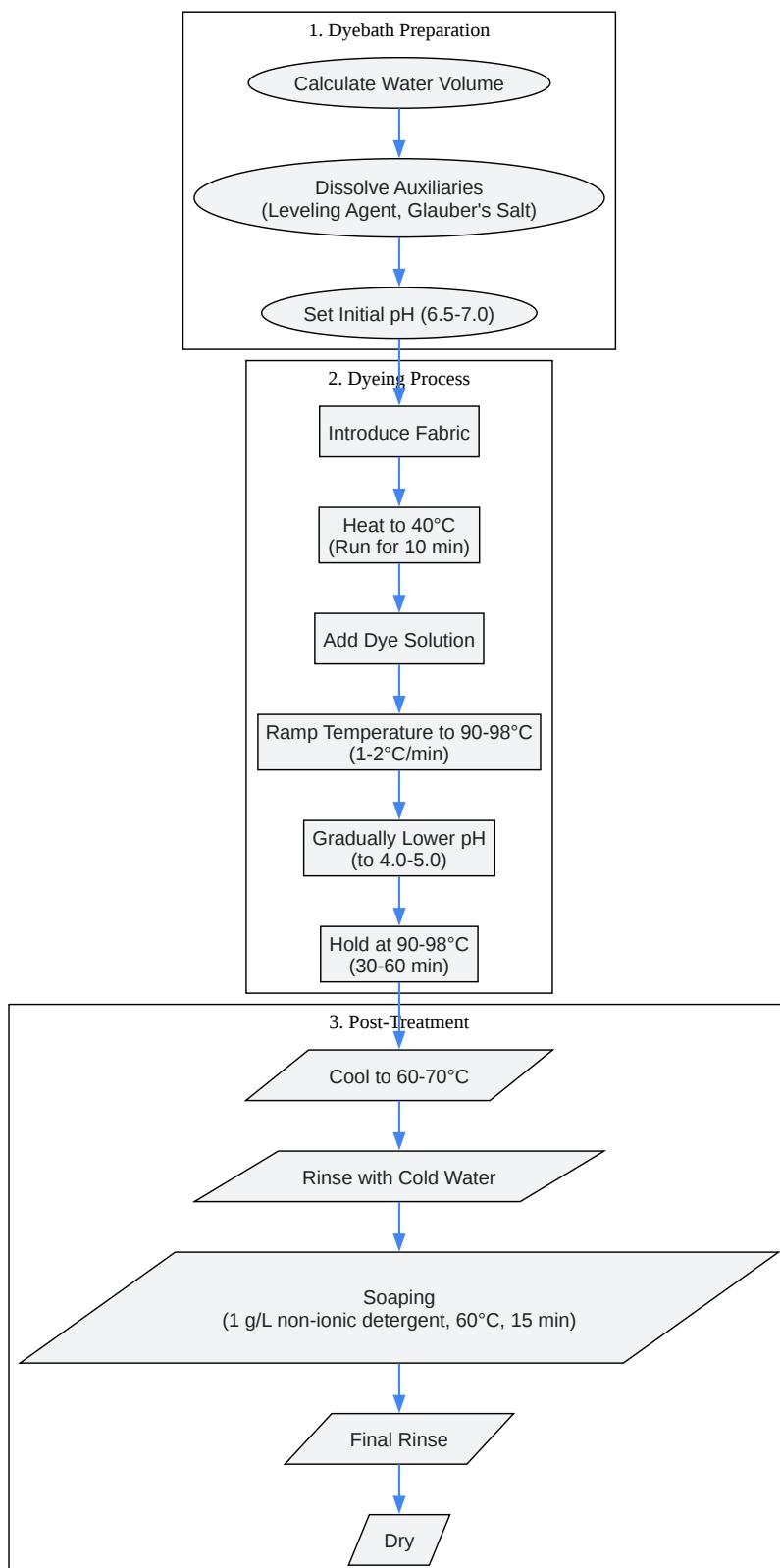
- Adjust the initial pH of the dyebath to approximately 6.5-7.0 using a dilute solution of acetic acid or an appropriate buffer.[7]
- Dyeing Procedure:
 - Introduce the pre-wetted polyamide fabric into the dyebath.
 - Start heating the dyebath and raise the temperature to 40°C.
 - Run the fabric in the blank bath for 10 minutes to ensure even wetting and chemical distribution.
 - Add the pre-dissolved **Acid Red 249** dye solution to the dyebath.
 - Gradually increase the temperature to 90-98°C at a rate of 1-2°C per minute.[7]
 - During the temperature rise, slowly add a dilute solution of acetic acid or formic acid to gradually lower the pH to the target range of 4.0-5.0.[7]
 - Hold the temperature at 90-98°C for 30-60 minutes, ensuring the fabric is continuously agitated for level dyeing.[9]
- Rinsing and After-treatment:
 - After the dyeing time is complete, cool the dyebath down to 60-70°C.
 - Remove the dyed fabric and rinse it thoroughly with cold water until the water runs clear.
 - Perform a wash with a non-ionic detergent (e.g., 1 g/L) at 60°C for 15 minutes to remove any unfixed dye.
 - Rinse the fabric again with cold water.
 - Squeeze the excess water and air-dry the fabric at a temperature not exceeding 60°C.[12]

Fastness Testing Protocols

- A specimen of the dyed fabric is stitched together with a multi-fiber strip.

- The composite sample is washed in a solution containing a standard detergent at a specified temperature (e.g., 60°C) for a set duration in a wash wheel or similar apparatus.[13]
- After washing, the sample is rinsed and dried.
- The change in color of the dyed fabric and the staining of the adjacent multi-fiber strip are assessed using grey scales.
- A specimen of the dyed fabric is exposed to a controlled artificial light source (Xenon arc lamp) that simulates natural daylight.[14][15]
- Simultaneously, a set of blue wool standards with known lightfastness ratings are exposed under the same conditions.[14]
- The fading of the test specimen is compared to the fading of the blue wool standards to determine the lightfastness rating.[14]

Visualizations

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Caption: Workflow for dyeing polyamide fabric with **Acid Red 249**.

Caption: Ionic interaction between **Acid Red 249** and polyamide fiber.

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